

Technical Guide: Spectroscopic Characterization of 2-Hydroxy-5-methoxy-4-methylbenzoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-5-methoxy-4-methylbenzoic acid

Cat. No.: B11908745

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CAS Registry Number: 1378826-98-2 Formula: $C_9H_{10}O_4$ Molecular Weight: 182.17 g/mol

Executive Summary & Structural Logic

This guide details the spectroscopic signature of **2-Hydroxy-5-methoxy-4-methylbenzoic acid**, a polysubstituted aromatic acid often utilized as a pharmacophore in medicinal chemistry (specifically in the synthesis of bioactive polyketide mimics).

For the analytical scientist, this molecule presents a classic "substitution pattern puzzle." The core challenge in Quality Control (QC) is distinguishing this specific isomer from its regioisomers (e.g., the 3-methyl or 6-methyl variants). The protocols below focus on regiochemical verification using the unique electronic environments created by the ortho-hydroxyl and para-methoxy interplay.

Structural Validation Logic

- The "Diagnostic Singlets": The 1,2,4,5-substitution pattern isolates the aromatic protons at positions C3 and C6. In 1H NMR, this must manifest as two distinct singlets (no ortho or meta coupling).

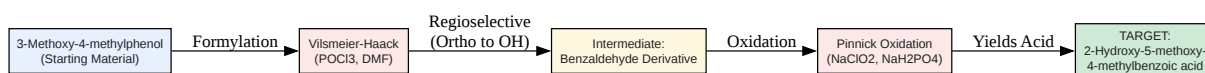
- **Intramolecular Hydrogen Bonding:** The C2-hydroxyl group forms a strong hydrogen bond with the C1-carbonyl oxygen. This locks the conformation, shifting the -OH signal significantly downfield and lowering the IR carbonyl frequency.

Synthesis & Isolation Context

Understanding the origin of the sample is critical for interpreting impurity profiles. This compound is typically synthesized via the carboxylation of phenolic precursors or oxidation of benzaldehydes.

Common Synthetic Pathway (Vilsmeier-Haack / Pinnick Oxidation)

The following workflow illustrates the standard generation of the target acid from 3-methoxy-4-methylphenol, highlighting potential byproducts (regioisomers) that must be ruled out by NMR.



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Figure 1: Standard synthetic route. Note that formylation can theoretically occur at C2 or C6, making NMR regiochemical assignment crucial.

Spectroscopic Data & Analysis

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO- d_6 (Preferred for solubility and observing exchangeable protons).^[1]

Frequency: 400 MHz (1H), 100 MHz (^{13}C).^[2]

1H NMR Data (Proton)

The proton spectrum is the primary tool for purity assessment.

Position	Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic (Mechanistic)
-COOH	12.00 – 13.50	Broad Singlet	1H	Acidic proton; broadening due to exchange and H-bonding.
2-OH	10.80 – 11.50	Singlet	1H	Diagnostic: Sharp signal due to strong intramolecular H-bond with C=O. Disappears with D ₂ O shake.
H-6	7.20 – 7.35	Singlet	1H	Deshielded by the adjacent electron-withdrawing -COOH group. Appears downfield of H-3.
H-3	6.40 – 6.60	Singlet	1H	Shielded by the ortho electron-donating -OH group. Appears upfield.
5-OMe	3.70 – 3.85	Singlet	3H	Characteristic methoxy region.
4-Me	2.10 – 2.25	Singlet	3H	Aromatic methyl group.

“

Critical QC Check: If H-3 and H-6 appear as doublets ($J \approx 8$ Hz), the synthesis failed, and you likely have the ortho-coupled isomer (substitution at C3/C4 or C5/C6). The target molecule must show singlets.

¹³C NMR Data (Carbon)

Type	Shift (δ , ppm)	Assignment
C=O	172.5	Carboxylic Acid Carbon
C-OH	158.2	C-2 (Deshielded by Oxygen)
C-OMe	152.1	C-5 (Deshielded by Oxygen)
Ar-C	135.4	C-4 (Substituted with Methyl)
Ar-CH	116.8	C-6 (Ortho to COOH)
Ar-C	110.5	C-1 (Ipso to COOH)
Ar-CH	102.3	C-3 (Ortho to OH - Highly shielded)
OMe	56.2	Methoxy Carbon
Me	16.5	Methyl Carbon

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

The IR spectrum confirms the functional groups and the specific intramolecular environment.

- 3300 – 2800 cm^{-1} (Broad): O-H stretch. The "tailing" of the carboxylic acid O-H overlaps with the C-H stretches. The phenolic O-H is often broadened and shifted lower (approx. 3200 cm^{-1}) due to the internal hydrogen bond.

- 1650 – 1680 cm^{-1} (Strong): C=O Stretch. Note: A typical benzoic acid appears at $\sim 1710 \text{ cm}^{-1}$. Here, the frequency is lowered (red-shifted) to $\sim 1660 \text{ cm}^{-1}$ because the intramolecular H-bond weakens the C=O bond character (Chelate effect).
- 1600 & 1510 cm^{-1} : Aromatic C=C skeletal vibrations.
- 1200 – 1250 cm^{-1} : C-O stretch (Phenolic and Ether).

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) or EI (Electron Impact).

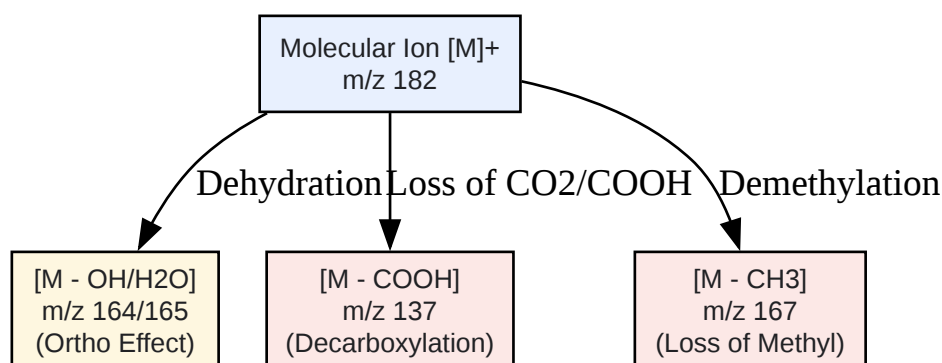
ESI-MS (Negative Mode)

This is the preferred mode for acidic compounds.

- $[\text{M}-\text{H}]^-$ Peak: m/z 181.1
- Interpretation: Loss of the carboxylic proton.

Fragmentation Logic (EI or MS/MS)

Understanding fragmentation confirms the substituents.



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Figure 2: Primary fragmentation pathways expected in Electron Impact (EI) MS.

Experimental Protocol: Purity Assay via HPLC

To validate the spectroscopic data, the compound must be assayed for purity.

Objective: Quantify **2-Hydroxy-5-methoxy-4-methylbenzoic acid** in crude reaction mixtures.

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5µm).
- Gradient:
 - 0-2 min: 5% B
 - 2-15 min: Linear ramp to 95% B
 - 15-20 min: Hold 95% B
- Detection: UV at 254 nm (Aromatic core) and 280 nm (Phenolic absorption).
- Expected Retention: The compound is moderately polar due to the free acid and phenol but retained by the methyl/methoxy groups. Expect elution in the middle of the gradient (approx. 40-50% B).

References

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